

Benzyl pyrrolidine-2-carboxylate hydrochloride

CAS number 16652-71-4 properties

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Compound of Interest

Compound Name: benzyl pyrrolidine-2-carboxylate hydrochloride

Cat. No.: B6143277

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An In-Depth Technical Guide to Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride (CAS: 16652-71-4)

Section 1: Introduction and Strategic Importance

Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride, identified by CAS number 16652-71-4, is a pivotal chiral building block in modern medicinal chemistry and pharmaceutical development.^[1] ^[2]^[3]^[4] As a derivative of the naturally occurring amino acid L-proline, it provides a rigid, stereochemically defined pyrrolidine scaffold that is integral to the design of a wide array of biologically active molecules.^[5] The five-membered, non-planar ring structure allows for a three-dimensional exploration of chemical space that is often crucial for achieving high-affinity and selective interactions with biological targets.^[5]

Its most notable application is as a key raw material and pharmaceutical intermediate in the synthesis of the angiotensin-converting enzyme (ACE) inhibitor, Lisinopril, a widely prescribed medication for hypertension and heart failure.^[6] Beyond this specific application, its utility extends to solid-phase peptide synthesis (SPPS) and as a foundational fragment in the development of novel chemical entities for various therapeutic areas.^[6]^[7] This guide serves as a comprehensive technical resource for researchers and drug development professionals, detailing the compound's properties, synthesis, analytical validation, applications, and handling protocols.

Section 2: Physicochemical and Handling Properties

A thorough understanding of the compound's physical and chemical characteristics is fundamental for its effective use in a laboratory setting. These properties dictate storage conditions, solvent selection, and analytical methodology.

Core Chemical and Physical Data

The key identifying and physical properties are summarized below.

Property	Value	Source(s)
CAS Number	16652-71-4	[1][2][6][8]
Molecular Formula	C ₁₂ H ₁₆ CINO ₂	[1][2][6][9]
Molecular Weight	241.71 g/mol	[1][2][6]
IUPAC Name	benzyl (2S)-pyrrolidine-2-carboxylate;hydrochloride	[6]
Synonyms	Benzyl L-proline hydrochloride, H-Pro-OBzl.HCl	[3][6]
Appearance	White to off-white solid	[9]
Purity (HPLC)	≥98.0%, with specific batches reported at 99.34%	[2][9]
Optical Rotation	-46.9° (c=1.00 g/100ml in H ₂ O)	[9]

Solubility Profile

The solubility of Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride is a critical parameter for reaction setup, purification, and analytical sample preparation.

- **In Vitro Solubility:** The compound is highly soluble in Dimethyl Sulfoxide (DMSO) at a concentration of 100 mg/mL (413.72 mM).[1]

- Expert Insight: Achieving this concentration often requires ultrasonic agitation to overcome the compound's crystalline lattice energy.[\[1\]](#) It is crucial to use freshly opened, anhydrous DMSO, as the solvent's hygroscopic nature can significantly impact the solubility and stability of the reagent.[\[1\]](#)

Stability and Storage

Proper storage is essential to maintain the integrity and purity of the compound. As a hydrochloride salt, it is susceptible to moisture.

- Solid Form:
 - Store at -20°C for long-term stability (up to 3 years).[\[2\]](#)
 - Store at 4°C for shorter-term use (up to 2 years).[\[2\]](#)
- In Solution (Stock Solutions):
 - Store at -80°C for up to 6 months.[\[1\]](#)[\[2\]](#)[\[10\]](#)
 - Store at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[10\]](#)
 - Causality: The decreased stability in solution is due to the increased molecular mobility, allowing degradation pathways (e.g., ester hydrolysis) to occur more readily than in the solid state. Repeated freeze-thaw cycles should be avoided by aliquoting stock solutions. [\[10\]](#) All storage containers must be tightly sealed and protected from moisture.[\[1\]](#)[\[9\]](#)

Section 3: General Synthesis Workflow

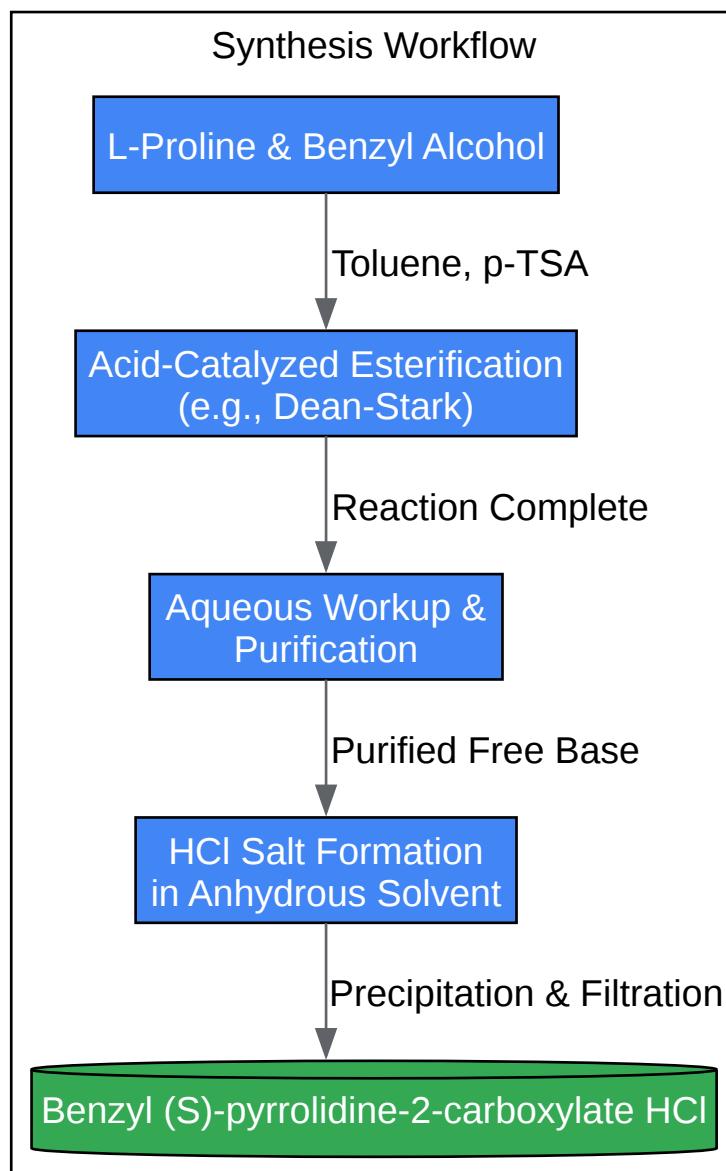
While multiple proprietary methods exist, a common and logical approach to synthesizing Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride involves the esterification of L-proline with benzyl alcohol, followed by the formation of the hydrochloride salt. This process protects the carboxylic acid as a benzyl ester, a common strategy in peptide synthesis where the protecting group can be removed later via hydrogenolysis.

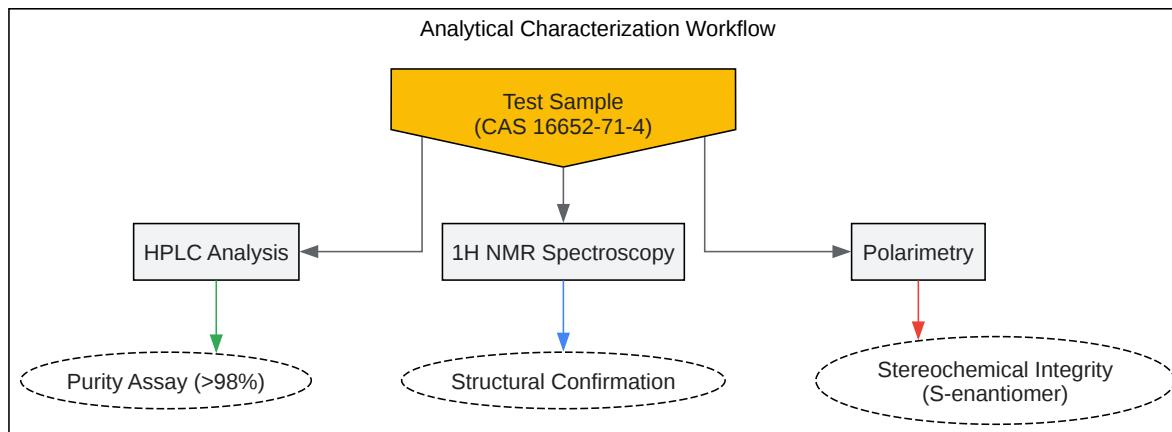
Generalized Synthetic Protocol

The following protocol is a representative, non-optimized procedure illustrating the key chemical transformations.

- Reaction Setup: In a multi-necked flask under an inert atmosphere (e.g., nitrogen or argon), suspend L-proline in a suitable solvent like toluene.
- Acid Catalyst Addition: Add a catalytic amount of an acid catalyst, such as p-toluenesulfonic acid, to facilitate the esterification.
- Reagent Addition: Introduce benzyl alcohol to the suspension.
- Azeotropic Distillation: Heat the reaction mixture to reflux using a Dean-Stark apparatus to remove the water formed during the esterification, thereby driving the reaction to completion.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or HPLC, until the starting L-proline is consumed.
- Workup and Isolation: Cool the reaction mixture. The product, benzyl (S)-pyrrolidine-2-carboxylate, can be isolated and purified using standard organic chemistry techniques like extraction and column chromatography.
- Salt Formation: Dissolve the purified free base in a suitable anhydrous solvent (e.g., diethyl ether or ethyl acetate). Bubble dry hydrogen chloride gas through the solution, or add a solution of HCl in an organic solvent, until precipitation of the hydrochloride salt is complete.
- Final Product Isolation: Collect the resulting white solid by filtration, wash with the solvent to remove any unreacted starting material, and dry under vacuum to yield Benzyl (S)-pyrrolidine-2-carboxylate hydrochloride.

Synthesis Workflow Diagram





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. H-Pro-OBzl.HCl | CAS#:16652-71-4 | Chemsoc [chemsoc.com]
- 4. (S)-Benzyl pyrrolidine-2-carboxylate hydrochloride | Delchimica [delchimica.com]
- 5. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 6. apicule.com [apicule.com]
- 7. targetmol.com [targetmol.com]

- 8. alchempharmtech.com [alchempharmtech.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
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